

Application Notes and Protocols for Phase Inversion Emulsification of Propylene Glycol Ricinoleate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Propylene glycol ricinoleate*

CAS No.: 71672-81-6

Cat. No.: B12050569

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propylene Glycol Ricinoleate (PGPR) is an ester of propylene glycol and ricinoleic acid, presenting a unique combination of properties that make it a valuable excipient in pharmaceutical and cosmetic formulations.[1][2] Its emulsifying and stabilizing capabilities are particularly noteworthy.[1] This document provides detailed application notes and protocols for the formulation of **Propylene Glycol Ricinoleate** nanoemulsions using phase inversion techniques. These low-energy emulsification methods, namely Phase Inversion Composition (PIC) and Phase Inversion Temperature (PIT), are advantageous for their simplicity and suitability for heat-sensitive active pharmaceutical ingredients (APIs).[3]

Nanoemulsions are kinetically stable, isotropic dispersions of oil and water stabilized by a surfactant and co-surfactant, with droplet sizes typically in the range of 20–200 nm.[3] Due to their small droplet size, nanoemulsions can enhance the solubility, dissolution rate, and bioavailability of poorly water-soluble drugs.[3][4]

Phase Inversion Emulsification Techniques

Phase inversion emulsification is a low-energy method to produce fine and stable nanoemulsions. The inversion can be induced by changing the composition of the emulsion at a constant temperature (Phase Inversion Composition) or by changing the temperature at a constant composition (Phase Inversion Temperature).

Phase Inversion Composition (PIC)

The PIC method involves the progressive addition of one phase to the other, leading to a change in the spontaneous curvature of the surfactant layer and subsequent phase inversion. Typically, the aqueous phase is added to the oil phase containing the surfactant.

Phase Inversion Temperature (PIT)

The PIT method utilizes the temperature-dependent solubility of non-ionic surfactants. As the temperature of a water-in-oil (W/O) emulsion is decreased, the surfactant becomes more hydrophilic, leading to an inversion to an oil-in-water (O/W) nanoemulsion with very small droplet sizes.^{[5][6][7]}

Quantitative Data Summary

The following tables summarize quantitative data from studies on nanoemulsion formulations. While direct data for **Propylene Glycol Ricinoleate** is limited, the presented data from related propylene glycol esters and ricinoleate derivatives provide valuable formulation insights.

Table 1: Formulation Composition of Nanoemulsions for Poorly Soluble Drugs

Drug	Oil Phase (% w/w)	Surfactant (% w/w)	Co-surfactant (% w/w)	Aqueous Phase (% w/w)	Reference
Itraconazole	Medium-Chain Triglycerides (10%)	Tween 80 (3%)	Propylene Glycol (2%)	q.s. to 100	[3]
Celecoxib	Sefsol 218 & Triacetin (10%)	Tween 80 & Transcutol-P (50%)	-	40%	[3]
Cyclosporine A	Oleic Acid	Tween 80	Propylene Glycol	q.s. to 100	[3]
Plumbagin	Propylene Glycol Caprylate (Capryol 90)	[3]			

Table 2: Physicochemical Characterization of Propylene Glycol Ester-Based Nanoemulsions

Oil Phase	Surfactant/ Co-surfactant	Method	Droplet Size (nm)	Polydispersity Index (PDI)	Reference
Propylene Glycol Dicaprylate/Dicaprate	Polysorbate 80 / 1-butanol	PIC	137	0.094	[6]
Propylene Glycol Dicaprylate/Dicaprate	Polysorbate 80	PIC	33	-	[6]
Propylene Glycol Monocaprylate	Kolliphor RH 40 / Transcutol	Low-Energy	~100	-	[8]

Experimental Protocols

The following are detailed protocols for the preparation of **Propylene Glycol Ricinoleate** nanoemulsions using PIC and PIT methods. These are generalized protocols and may require optimization for specific drug candidates and applications.

Protocol 1: Phase Inversion Composition (PIC) Method

This protocol is adapted from methodologies used for other propylene glycol diesters.[6]

Materials:

- **Propylene Glycol Ricinoleate** (Oil Phase)
- Non-ionic surfactant (e.g., Polysorbate 80, Cremophor EL)
- Co-surfactant (e.g., Propylene Glycol, Transcutol HP)
- Purified Water (Aqueous Phase)

- Active Pharmaceutical Ingredient (API) - optional
- Magnetic stirrer
- Burette or syringe pump

Procedure:

- Preparation of the Organic Phase:
 - Accurately weigh the **Propylene Glycol Ricinoleate**, surfactant, and co-surfactant into a beaker.
 - If incorporating a lipophilic API, dissolve it in this oil/surfactant mixture.
 - Place the beaker on a magnetic stirrer and stir at a constant speed (e.g., 300-500 rpm) at room temperature until a homogenous mixture is obtained.
- Titration of the Aqueous Phase:
 - Slowly add purified water to the organic phase dropwise using a burette or a syringe pump at a constant rate.
 - Continue stirring throughout the addition process.
 - Observe the mixture for changes in viscosity and transparency, which indicate the progression towards the phase inversion point.
- Nanoemulsion Formation:
 - As the water content increases, the system will transition from a W/O emulsion to a bicontinuous microemulsion, and finally to an O/W nanoemulsion. This is often accompanied by a noticeable decrease in viscosity.
 - Continue adding water until the final desired concentration is reached.
 - Allow the nanoemulsion to stir for an additional 15-30 minutes to ensure homogeneity.

Characterization:

- **Droplet Size and Polydispersity Index (PDI):** Analyze the nanoemulsion using Dynamic Light Scattering (DLS).
- **Zeta Potential:** Determine the surface charge of the droplets, which is an indicator of stability.
- **Morphology:** Visualize the droplets using Transmission Electron Microscopy (TEM).
- **Stability Studies:** Assess the physical stability of the nanoemulsion over time at different storage conditions (e.g., 4°C, 25°C, 40°C) by monitoring changes in droplet size, PDI, and visual appearance (creaming, phase separation).

Protocol 2: Phase Inversion Temperature (PIT) Method

This is a general protocol based on the principles of the PIT method.^{[5][6]}

Materials:

- **Propylene Glycol Ricinoleate** (Oil Phase)
- Non-ionic surfactant with a temperature-sensitive HLB value (e.g., Polyoxyethylene ethers)
- Purified Water (Aqueous Phase)
- API (optional)
- Water bath with temperature control
- Magnetic stirrer with a hot plate
- Cooling bath (e.g., ice-water bath)

Procedure:

- **Component Mixing:**
 - Combine the **Propylene Glycol Ricinoleate**, surfactant, and water in a sealed vessel.

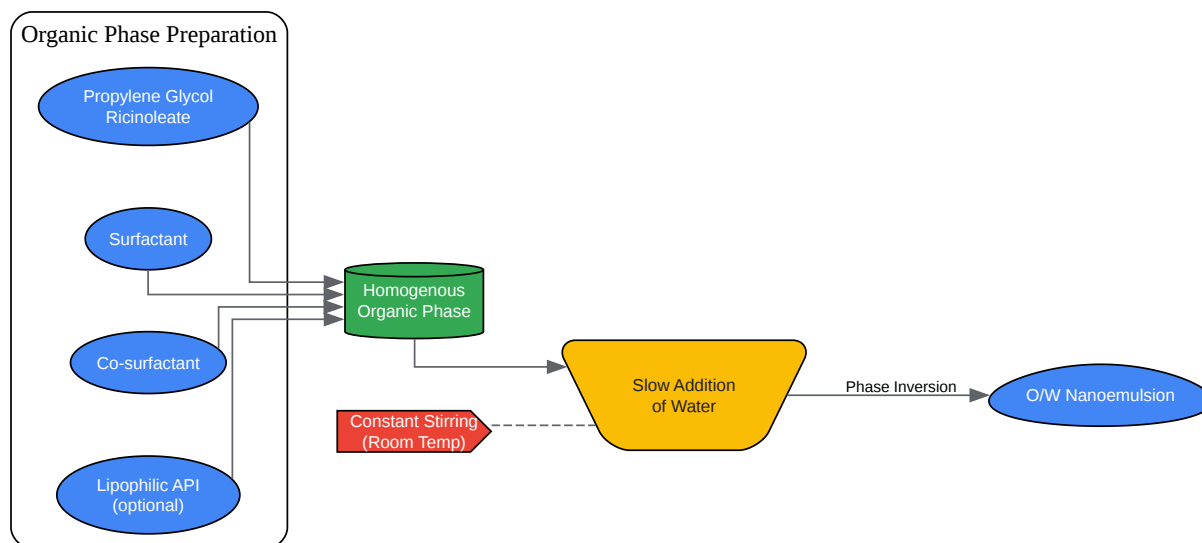
- If including an API, ensure it is soluble in the appropriate phase.
- Place the vessel in a water bath on a magnetic stirrer.
- Heating and Phase Inversion:
 - Begin stirring the mixture at a moderate speed.
 - Gradually heat the mixture. As the temperature increases, the hydrophilic nature of the non-ionic surfactant decreases, leading to the formation of a W/O emulsion.
 - Continue heating to the Phase Inversion Temperature (PIT) of the system. The PIT can be determined beforehand by measuring the conductivity of the emulsion as a function of temperature; a sharp drop in conductivity indicates the inversion to a W/O emulsion.
- Cooling and Nanoemulsion Formation:
 - Once the PIT is reached or slightly exceeded, rapidly cool the emulsion by transferring the vessel to a cooling bath while maintaining stirring.
 - This rapid cooling forces the surfactant to become more hydrophilic again, causing the system to invert to a fine O/W nanoemulsion.
- Equilibration:
 - Continue stirring in the cooling bath until the emulsion reaches room temperature.

Characterization:

- Follow the same characterization steps as outlined in the PIC method protocol (Droplet Size, PDI, Zeta Potential, Morphology, and Stability Studies).

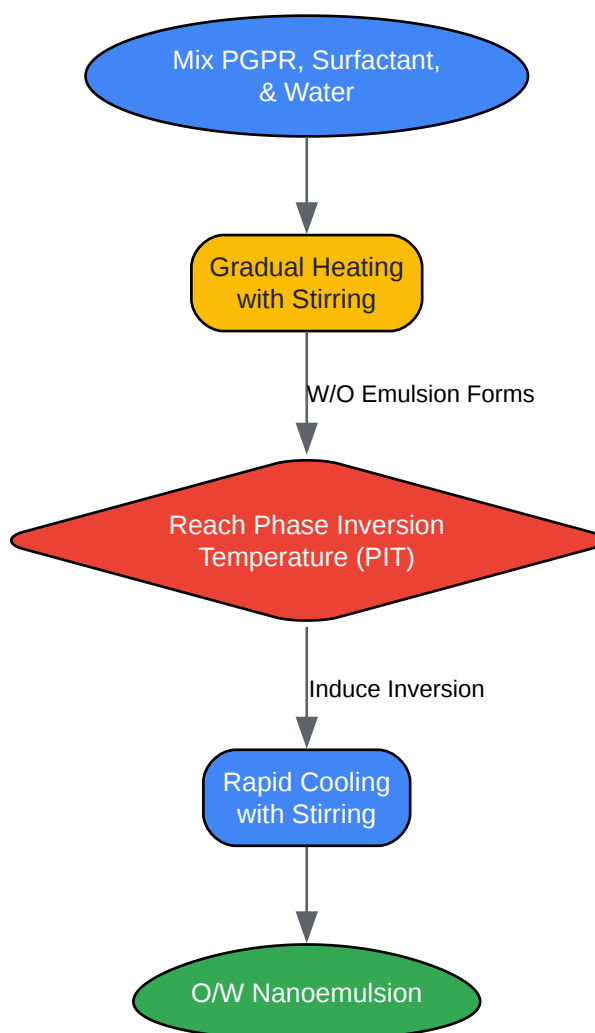
Visualizations

Experimental Workflow Diagrams



[Click to download full resolution via product page](#)

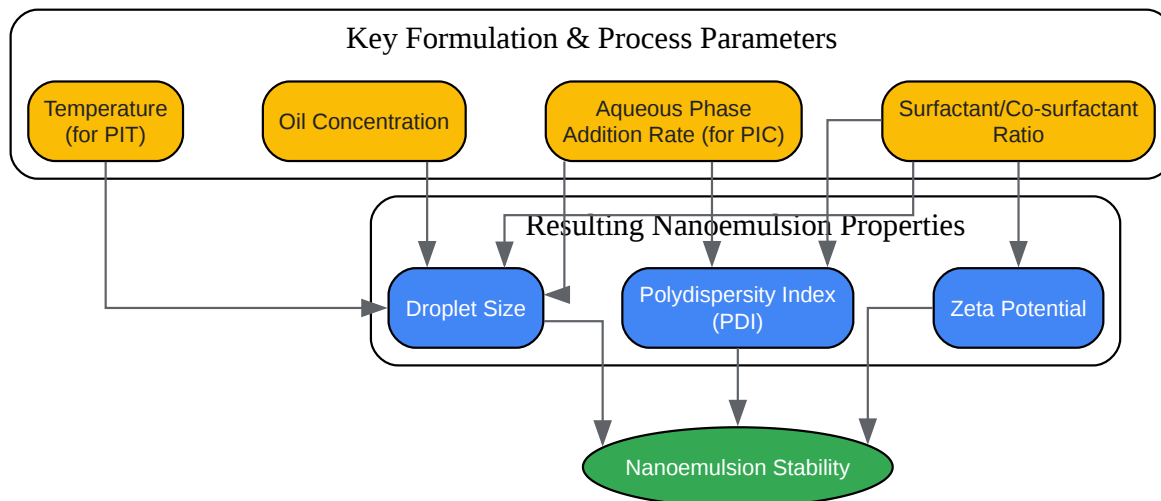
Caption: Workflow for Phase Inversion Composition (PIC) Method.



[Click to download full resolution via product page](#)

Caption: Workflow for Phase Inversion Temperature (PIT) Method.

Logical Relationship Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recent insights into Nanoemulsions: Their preparation, properties and applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 3. Exploring novel type of lipid-bases drug delivery systems that contain one lipid and one water-soluble surfactant only - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Phase behavior and formation of o/w nano-emulsion in vegetable oil/ mixture of polyglycerol polyricinoleate and polyglycerin fatty acid ester/water systems - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 6. Study of O/W micro- and nano-emulsions based on propylene glycol diester as a vehicle for geranic acid - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. WO2009121069A2 - Compositions and methods for the preparation of nanoemulsions - [Google Patents \[patents.google.com\]](#)
- 8. [researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Phase Inversion Emulsification of Propylene Glycol Ricinoleate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12050569/docs#application-notes-and-protocols-for-phase-inversion-emulsification-of-propylene-glycol-ricinoleate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

